

Application Notes and Protocols for the Recrystallization of Crude Benzoin from Ethanol

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Compound of Interest

Compound Name: **Benzoin**

Cat. No.: **B3427251**

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Introduction

Recrystallization is a fundamental purification technique for solid organic compounds. This process relies on the differential solubility of a compound and its impurities in a suitable solvent at different temperatures. For **benzoin**, ethanol is an effective solvent because **benzoin**'s solubility in it increases significantly with temperature.^[1] This characteristic allows for the dissolution of crude **benzoin** in hot ethanol and its subsequent crystallization in a purified form upon cooling, while impurities remain dissolved in the solvent.^{[1][2]} The success of the purification is often assessed by the narrowing of the melting point range of the recrystallized material and its proximity to the literature value.^[1]

Principles of Recrystallization

The selection of an appropriate solvent is critical for successful recrystallization. An ideal solvent should:

- Dissolve the compound sparingly or not at all at room temperature but have a high solubility at its boiling point.^[1]
- Not react chemically with the compound to be purified.^[1]
- Possess a relatively low boiling point for easy removal from the purified crystals.^[1]

- Dissolve impurities well at all temperatures or not at all.

Ethanol is a suitable solvent for the recrystallization of **benzoin** as it meets these criteria, exhibiting a significant difference in **benzoin**'s solubility between its boiling point and cooler temperatures.^[1]

Quantitative Data

The efficiency of recrystallization is dependent on the solubility of the compound in the chosen solvent at various temperatures. The following table summarizes the solubility of **benzoin** in ethanol at different temperatures.

Temperature (°C)	Solubility of Benzoin (g/100 mL Ethanol)
20	0.86 ^[1]
70	9.0 ^[1]
78	12.8 ^[1]

The percent recovery of the purified compound can be calculated to assess the efficiency of the recrystallization process. In one documented experiment, the recrystallization of 1.0122 g of impure **benzoin** using 95% ethanol yielded 1.0051 g of purified crystals.^[3]

Parameter	Value
Initial Mass of Impure Benzoin	1.0122 g ^[3]
Mass of Recovered Pure Benzoin	1.0051 g ^[3]
Calculated Percent Recovery	99.3%
Measured Melting Point	139°C ^[3]

Note: Percent recovery is calculated as: (mass of pure compound / mass of impure compound) x 100.

Experimental Protocol: Recrystallization of Crude Benzoin from Ethanol

This protocol details the steps for the purification of crude **benzoin** by recrystallization from ethanol.

Materials and Equipment

- Crude **Benzoin**
- 95% Ethanol
- Erlenmeyer flasks
- Hot plate
- Boiling chips or stir bar[1][4]
- Watch glass
- Buchner funnel and filter flask[4]
- Filter paper
- Spatula
- Glass stirring rod
- Ice bath

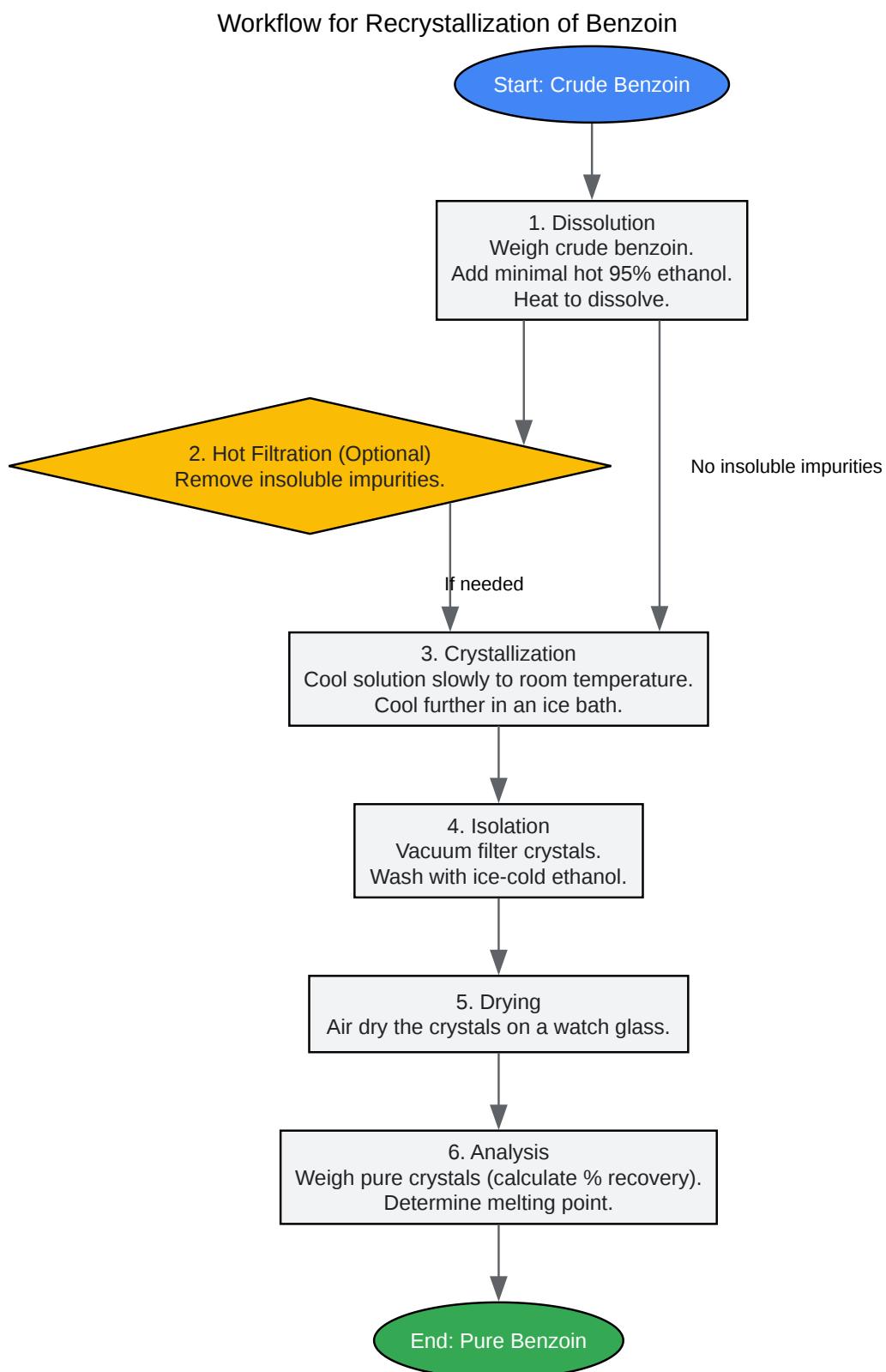
Procedure

- Dissolution:
 - Weigh the crude **benzoin** and place it into an Erlenmeyer flask.[5][6]
 - Add a minimal amount of 95% ethanol, approximately 8 mL per gram of crude **benzoin**, and a boiling chip to the flask.[5]

- Gently heat the mixture on a hot plate until the ethanol begins to boil.[2][4]
- Continuously add small portions of hot ethanol to the boiling mixture until all the **benzoin** has just dissolved.[2][4] Avoid adding an excess of solvent to maximize the yield of recrystallized product.[1]
- Hot Filtration (Optional):
 - If insoluble impurities are present after dissolution, perform a hot gravity filtration. This step is not always necessary.[5]
- Crystallization:
 - Once all the **benzoin** has dissolved, remove the flask from the hot plate and cover it with a watch glass.
 - Allow the solution to cool slowly and undisturbed to room temperature. Slow cooling promotes the formation of larger, purer crystals.[6][7]
 - After the solution has reached room temperature, place the flask in an ice bath for at least 15-20 minutes to maximize crystal formation.[4][7]
- Isolation of Crystals:
 - Set up a Buchner funnel with filter paper and a filter flask for vacuum filtration.
 - Wet the filter paper with a small amount of cold ethanol to ensure it is sealed to the funnel.
 - Turn on the vacuum and pour the cold crystal mixture into the Buchner funnel.
 - Wash the crystals with a minimal amount of ice-cold ethanol to remove any remaining soluble impurities.[5]
 - Continue to draw air through the crystals for several minutes to aid in drying.
- Drying and Analysis:

- Carefully remove the filter paper with the crystals from the funnel and place it on a watch glass.
- Allow the crystals to air dry completely. The crystals can be left overnight to ensure all the solvent has evaporated.[\[7\]](#)
- Once dry, weigh the purified **benzoin** to calculate the percent recovery.
- Determine the melting point of the recrystallized **benzoin** to assess its purity. Pure **benzoin** has a melting point of approximately 135-137°C.

Experimental Workflow Diagram

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